Technical Monograph: 1-Bromo-2-(methylsulfanyl)ethane

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Compound of Interest

Compound Name:	*1-Bromo-2-(methylsulfanyl)ethane*
CAS No.:	*54187-93-8*
Cat. No.:	*B1268302*

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CAS Number: 54187-93-8 Synonyms: 2-Bromoethyl methyl sulfide; (2-Bromoethyl)(methyl)sulfane; 1-Bromo-2-methylthioethane.[1]

Executive Summary

1-Bromo-2-(methylsulfanyl)ethane is a bifunctional organosulfur building block characterized by a "hemimustard" structural motif (

). While structurally related to vesicant chemical warfare agents (sulfur mustards), it serves as a controlled alkylating agent in medicinal chemistry and organic synthesis. Its utility lies in the unique reactivity of the 2-bromoethyl group, which is dramatically enhanced by the neighboring sulfur atom via anchimeric assistance. This guide details the physicochemical profile, the mechanistic causality of its reactivity, synthesis protocols, and safety considerations for research applications.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

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The compound is a clear, colorless to pale yellow liquid with a characteristic penetrating sulfide odor. It is sparingly soluble in water but miscible with most organic solvents (DCM, THF, Toluene).

Table 1: Technical Specifications

Property	Specification
CAS Number	54187-93-8
Molecular Formula	
Molecular Weight	155.06 g/mol
Boiling Point	~60–65 °C at 15 mmHg (Estimated based on chloro-analog)
Density	~1.45 g/mL (Predicted)
Refractive Index	1.520 (Predicted)
Solubility	Soluble in , , Methanol, Ethyl Acetate
Stability	Sensitive to light and heat; susceptible to hydrolysis

Reactivity Profile: The Episulfonium Mechanism

The defining feature of **1-Bromo-2-(methylsulfanyl)ethane** is not merely the leaving group ability of the bromide, but the Neighboring Group Participation (NGP) provided by the sulfur atom.

Mechanistic Causality

Unlike standard primary alkyl halides that undergo slow

reactions, this compound reacts via an internal nucleophilic substitution. The lone pair on the

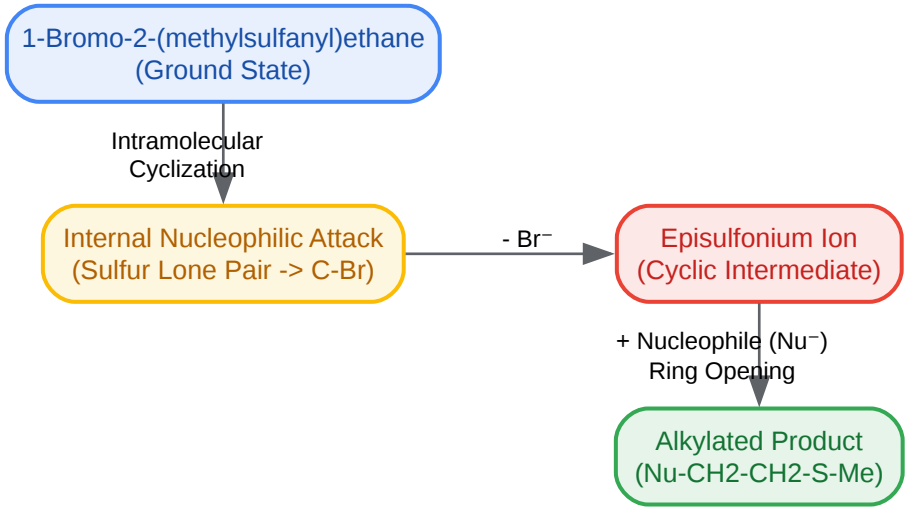
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-sulfur atom attacks the

-carbon, displacing the bromide ion and forming a highly reactive, cyclic episulfonium (thiiranium) ion intermediate.

This intermediate is highly electrophilic. Incoming nucleophiles (amines, thiols, carboxylates) attack the ring carbon to relieve ring strain, resulting in rapid alkylation. This mechanism explains why this compound is significantly more reactive than 1-bromo-3-(methylsulfanyl)propane, where the ring size (4-membered) would be less favorable.

Figure 1: Anchimeric Assistance & Episulfonium Formation



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Caption: The sulfur atom displaces the bromide to form a transient, highly electrophilic episulfonium cation, accelerating nucleophilic substitution.

Synthesis & Preparation Protocol

While **1-Bromo-2-(methylsulfanyl)ethane** is commercially available, high-purity applications often require fresh preparation to avoid disulfide byproducts formed during storage. The preferred route is the bromination of 2-(methylthio)ethanol.

Protocol: Bromination via Phosphorus Tribromide (

)

Objective: Convert 2-(methylthio)ethanol to **1-Bromo-2-(methylsulfanyl)ethane** without oxidizing the sulfur.

Reagents:

- 2-(Methylthio)ethanol (1.0 equiv)
- Phosphorus Tribromide (

) (0.35 equiv)
- Dichloromethane (DCM) (Solvent, anhydrous)

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and nitrogen inlet.
- Solvation: Charge the flask with 2-(methylthio)ethanol (e.g., 100 mmol) and anhydrous DCM (100 mL). Cool the solution to 0 °C using an ice/salt bath.
- Addition: Add

  (35 mmol) dropwise via the addition funnel over 30 minutes. Note: The reaction is exothermic. Maintain internal temperature < 5 °C to prevent sulfur oxidation or polymerization.
- Reaction: Allow the mixture to warm to room temperature (20–25 °C) and stir for 4 hours. Monitor by TLC (Silica, Hexane/EtOAc) or GC-MS.
- Quenching: Re-cool to 0 °C. Slowly add saturated aqueous

  to quench excess

  and neutralize HBr byproducts.
- Workup:
  - Separate the organic layer.

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- Extract the aqueous layer with DCM (

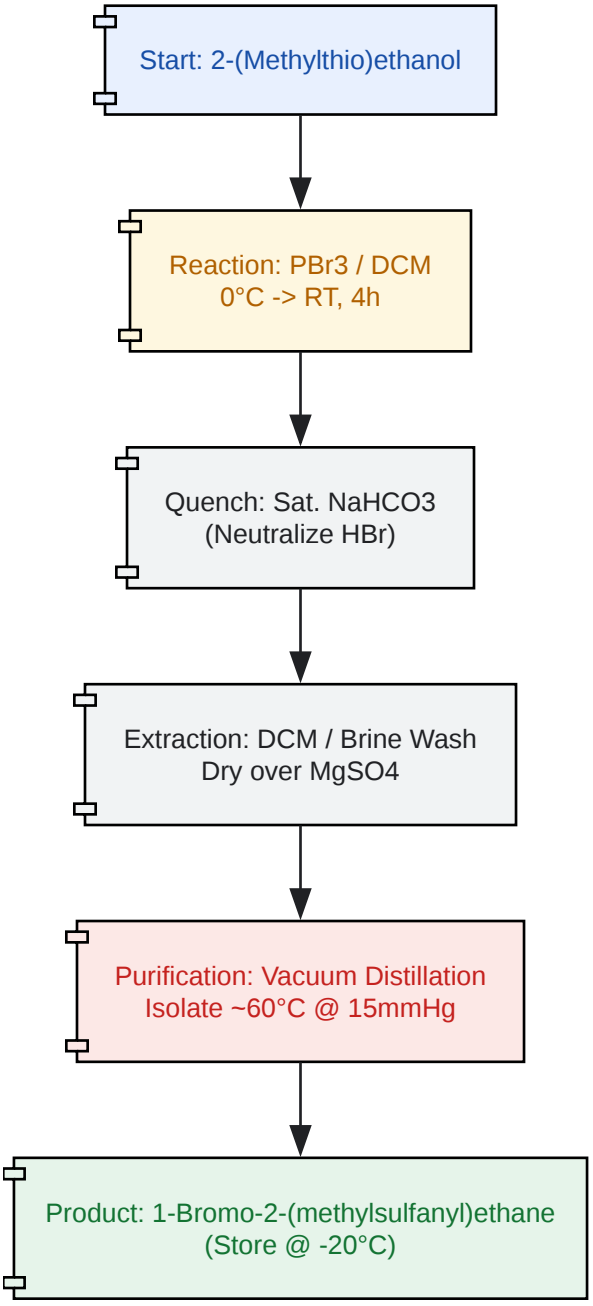
  mL).
- Combine organic layers and wash with brine.
- Dry over anhydrous

  and filter.

- Purification: Concentrate under reduced pressure. Purify the residue via vacuum distillation. Collect the fraction boiling at ~60–65 °C (at 15 mmHg). Store under inert gas at -20 °C.

Figure 2: Synthetic Workflow

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Caption: Step-by-step synthetic pathway from the alcohol precursor to the isolated bromide using phosphorus tribromide.

Applications in Drug Development[9]

This compound is a specialized "linker" reagent used to introduce the 2-(methylthio)ethyl motif.

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- Heterocycle Functionalization:
  - Used to alkylate nitrogen in indoles, imidazoles, or piperazines. The resulting thioether side chain can be further oxidized to a sulfoxide or sulfone to modulate solubility and metabolic stability (e.g., in antipsychotic drug analogs).
- Radiopharmaceutical Precursors:
  - The sulfide moiety can be used as a chelating handle (S-donor) for soft metals (Tc-99m, Cu-64) in imaging agents, or the methyl group can be substituted with C-11 for PET imaging.
- Cysteine Protease Inhibitors:
  - The electrophilic nature of the episulfonium intermediate mimics the reactivity of certain covalent inhibitors, allowing for the study of enzyme active site alkylation.

Safety & Handling (Critical)

Hazard Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe burns).
- Acute Toxicity: Toxic if swallowed or inhaled.[2]

Operational Safety:

- Vesicant Nature: Due to the episulfonium mechanism, this compound acts similarly to mustard gas (bis(2-chloroethyl)sulfide). It can alkylate DNA and proteins.
- Containment: Handle strictly in a functioning fume hood. Double-gloving (Nitrile over Laminate) is recommended.
- Decontamination: Spills should be treated with Bleach (Sodium Hypochlorite) or specialized decontamination solutions (e.g., Decon 90) to oxidize the sulfide to the non-vesicant sulfoxide/sulfone.

References

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